

# Purification challenges of Methyl 9-oxononanoate from reaction mixtures.

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## Compound of Interest

Compound Name: Methyl 9-oxononanoate

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## Technical Support Center: Purification of Methyl 9-oxononanoate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on overcoming the purification challenges of **Methyl 9-oxononanoate**. Find answers to frequently asked questions and consult the troubleshooting guide for specific experimental issues.

## Frequently Asked Questions (FAQs)

Q1: What is **Methyl 9-oxononanoate** and what are its primary applications?

**Methyl 9-oxononanoate** (also known as Methyl Azelaaldehydate) is a bifunctional organic molecule with the formula  $C_{10}H_{18}O_3$ .<sup>[1][2]</sup> It contains both a methyl ester and a terminal aldehyde group. This structure makes it a valuable intermediate in organic synthesis. Its primary applications include being a precursor for fragrances, polymers, and other specialty chemicals like drugs and dyes.<sup>[3][4]</sup> It is also used in the study of oxidized lipids and cell signaling pathways.<sup>[4]</sup>

Q2: How is **Methyl 9-oxononanoate** typically synthesized?

The most common and industrially significant method for synthesizing **Methyl 9-oxononanoate** is through the ozonolysis of methyl oleate, which is derived from renewable

resources like vegetable oils.[4][5] This process involves the oxidative cleavage of the carbon-carbon double bond in methyl oleate by ozone.[6]

Q3: What are the common impurities in a crude reaction mixture of **Methyl 9-oxononanoate**?

When synthesized via ozonolysis of methyl oleate, the crude product can contain several impurities that complicate purification:

- Unreacted Starting Material: Residual methyl oleate.
- Ozonides: Unstable isomeric ozonides that did not fully decompose.[7][8]
- Co-products: Nonanal is the other major cleavage product from the ozonolysis of methyl oleate.[9]
- Over-oxidation Products: The terminal aldehyde of **Methyl 9-oxononanoate** can be further oxidized to form Monomethyl azelate, especially during an oxidative workup.[9]
- Other Esters: Saturated fatty acid methyl esters present in the original oil feedstock.[7]

Q4: Which analytical techniques are recommended for assessing the purity of **Methyl 9-oxononanoate**?

Gas Chromatography-Mass Spectrometry (GC-MS) is the most effective technique for assessing purity. It allows for the separation of volatile impurities and their identification based on their mass spectra.[10][11] Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy can also be used to determine absolute purity against a certified internal standard.[11]

## Data Presentation

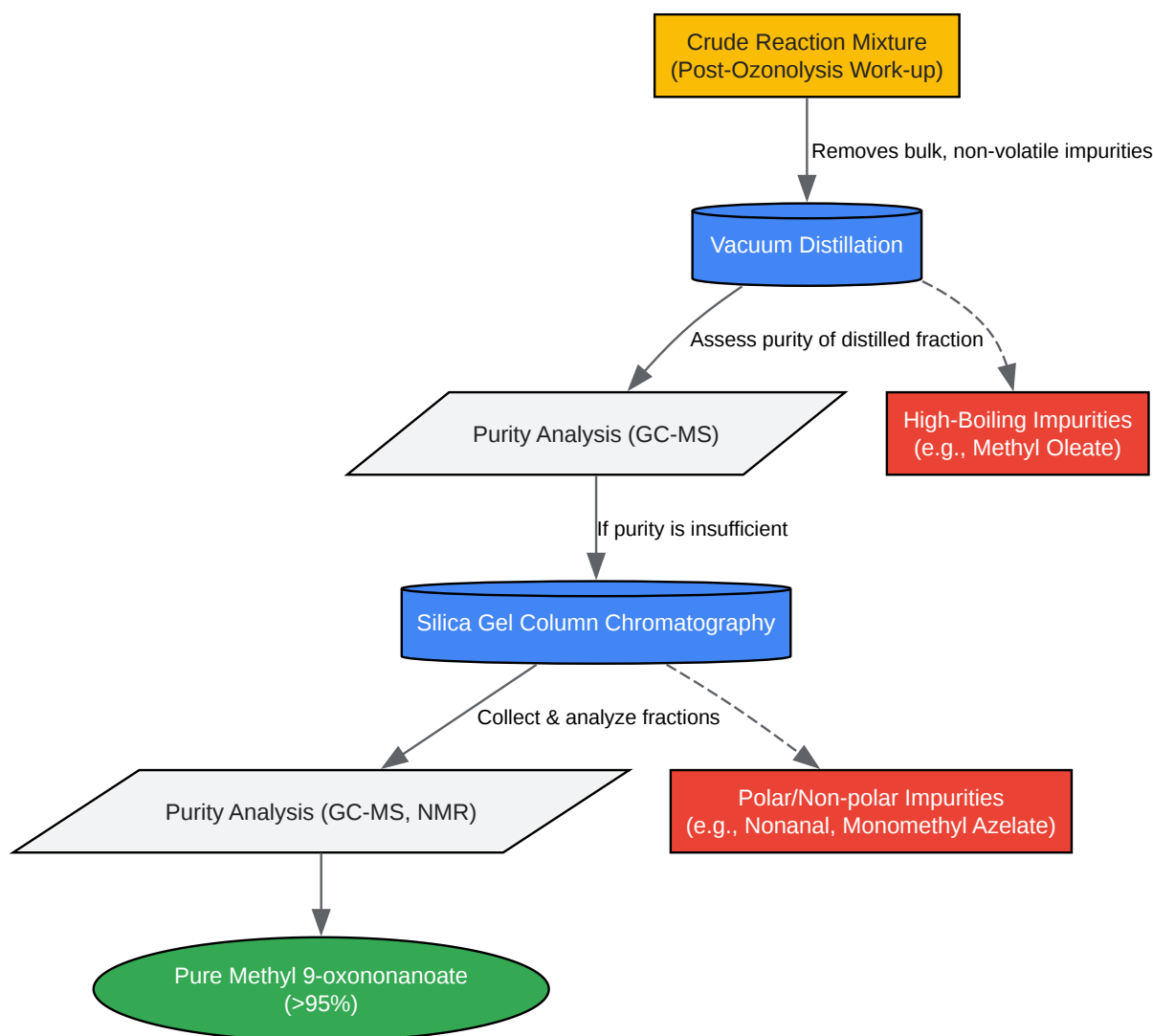
Table 1: Physical and Chemical Properties of **Methyl 9-oxononanoate**

Property	Value	Reference(s)
Molecular Formula	C10H18O3	[2]
Molecular Weight	186.25 g/mol	[12]
CAS Number	1931-63-1	[1][12]
Appearance	Colorless to light yellow liquid	[7]
Purity (Commercial)	≥90-95%	[12][13]

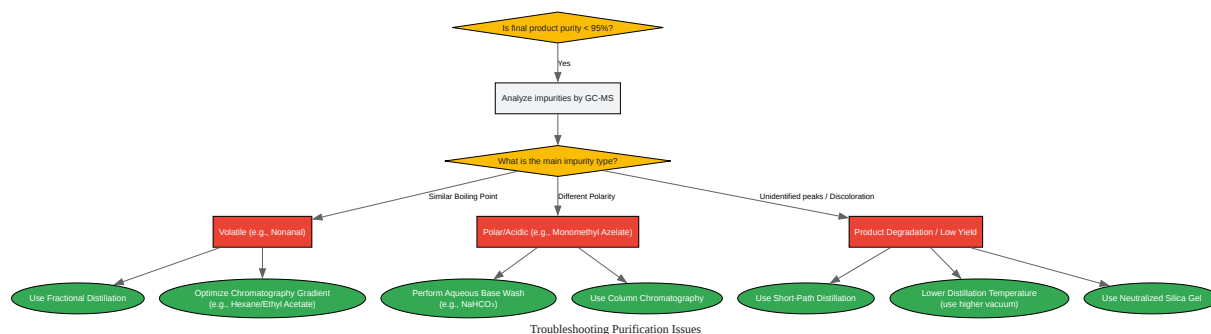
Table 2: Potential Impurities and their Properties

Impurity Name	Molecular Formula	Key Challenge in Separation
Methyl Oleate	C19H36O2	Higher boiling point, but may interfere with chromatography if present in large amounts.
Nonanal	C9H18O	Close in volatility to the main product, can be difficult to separate by simple distillation.
Monomethyl Azelate	C10H18O4	Higher polarity due to the carboxylic acid group; can be removed by chromatography or base wash.
Isomeric Ozonides	C19H36O5	Thermally unstable; typically decomposed during workup but traces can persist.

## Purification Workflow Diagram



General Purification Workflow for Methyl 9-oxononanoate



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